

Personal protective equipment for handling Fmoc-DL-Ala-OH

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Compound of Interest

Compound Name: Fmoc-DL-Ala-OH

Cat. No.: B557552

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Essential Safety and Handling Guide for Fmoc-DL-Ala-OH

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **Fmoc-DL-Ala-OH**, a common reagent in peptide synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Classification

Fmoc-DL-Ala-OH is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS). However, some suppliers indicate that it may cause skin, eye, and respiratory irritation.^[1] Therefore, it is prudent to handle this compound with care, employing appropriate personal protective equipment and adhering to standard laboratory safety protocols.

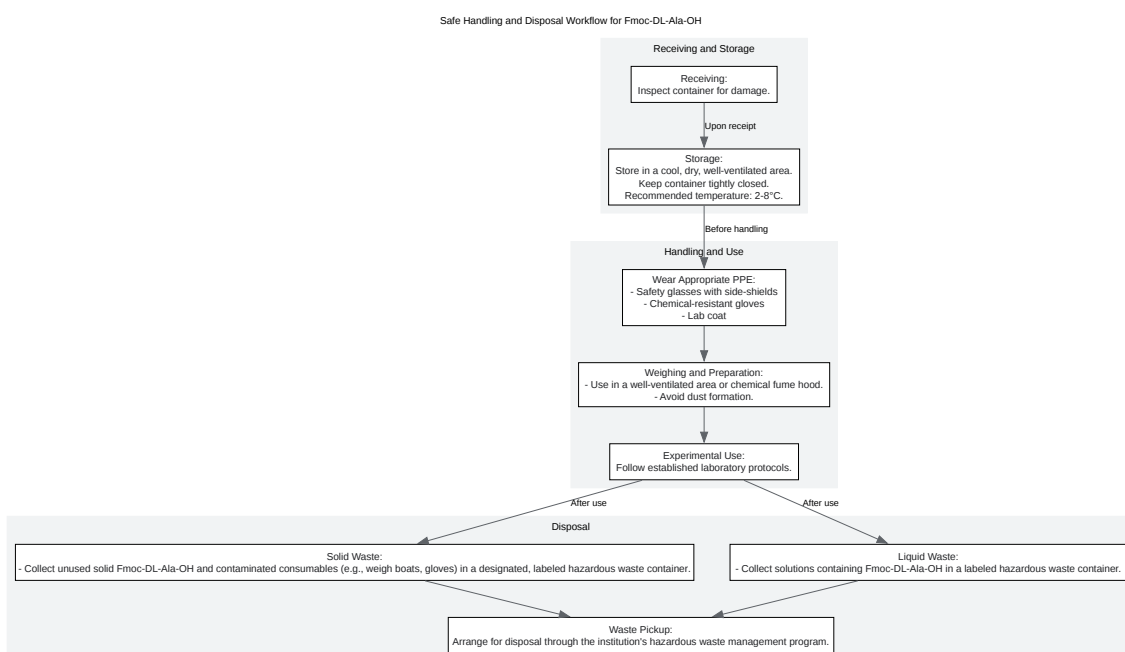
Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment is recommended when handling **Fmoc-DL-Ala-OH**:

Protection Type	Specific Recommendations	Standards
Eye/Face Protection	Safety glasses with side-shields.	NIOSH (US) or EN 166 (EU) approved.[2][3]
Skin Protection	Impervious clothing and compatible chemical-resistant gloves. Gloves should be inspected before use and disposed of properly.[2][3]	EU Directive 89/686/EEC and the standard EN 374.[2]
Respiratory Protection	A dust mask or respirator is recommended when handling large quantities or when dust is generated.[2]	NIOSH (US) or CEN (EU) approved respirators and components.[3]

Operational Plan: Safe Handling and Disposal Workflow

A systematic approach to handling and disposing of **Fmoc-DL-Ala-OH** is critical to minimize exposure and prevent contamination. The following workflow outlines the key steps from receipt to disposal.



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References

- 1. (2R)-2-[[[(9H-fluoren-9-ylmethoxy)carbonyl]amino]propanoic acid | C₁₈H₁₇NO₄ | CID 2724627 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cemcontenttype.s3.amazonaws.com [cemcontenttype.s3.amazonaws.com]
- 3. Fmoc-Ala-OH - Safety Data Sheet [chemicalbook.com]
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